

Application Notes and Protocols for UFARYL DL 85 Solutions

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Compound of Interest

Compound Name: UFARYL DL 85

CAS No.: 199488-01-2

Cat. No.: B1180827

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **UFARYL DL 85** solutions for various experimental purposes. **UFARYL DL 85** is an anionic surfactant, a type of linear alkylbenzene sulfonate (LAS), which has applications in biomedical research due to its ability to disrupt cell membranes and solubilize proteins.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical and Physical Properties

UFARYL DL 85 is a free-flowing ivory white flake or powder.[\[1\]](#)[\[5\]](#) It is characterized by its surface-active properties, which allow it to lower the surface tension between liquids, and between a liquid and a solid.[\[6\]](#)

Table 1: Chemical and Physical Data of **UFARYL DL 85**

Property	Value	Reference
Chemical Name	Linear Alkyl Benzene Sulphonate, Sodium Salt	[1]
CAS Number	68411-30-3	[1]
Appearance	Ivory White Free Flowing Flake/Powder	[1][5]
Active Content	83-87% (Typical 85.3%)	[1]
Molecular Weight	~344 g/mol	[1]
pH (1% Solution)	10.0 - 11.0	[1]
Solubility	Medium solubility in water, can be enhanced with solubility agents. Sparingly soluble at room temperature, solubility increases with heat.	[1]
Hygroscopicity	Strong hygroscopic character; absorbs humidity if exposed to open air.	[1][5]

Potential Research Applications

Linear alkylbenzene sulfonates like **UFARYL DL 85** have been utilized in various research contexts:

- **Cell Lysis and Permeabilization:** As a detergent, it can be used to disrupt cell membranes to release intracellular contents.[3]
- **Protein Solubilization:** Its amphipathic nature allows it to solubilize membrane proteins.[4]
- **Toxicology Studies:** Investigating the cytotoxic effects of surfactants on different cell types, such as the human intestinal Caco-2 cells.[7]

- Drug Delivery Research: Studying the effects of surfactants on membrane permeability to enhance drug uptake.[8]
- Antimicrobial Research: Investigating its effects on the growth and viability of bacteria.[3]

Safety and Handling Precautions

UFARYL DL 85 can cause skin and eye irritation.[9] Ingestion may be harmful.[9] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling the powder and its solutions. Work in a well-ventilated area or under a chemical fume hood to avoid inhaling dust.[9]

Table 2: Hazard and Precautionary Information

Hazard	Precaution
Causes skin irritation	Wear protective gloves.
Causes serious eye irritation	Wear eye protection.
Harmful if swallowed	Do not eat, drink or smoke when using this product.
May cause respiratory irritation	Avoid breathing dust. Use in a well-ventilated area.

For detailed safety information, refer to the Safety Data Sheet (SDS).[9]

Experimental Protocols

Preparation of a 10% (w/v) UFARYL DL 85 Stock Solution

This protocol describes the preparation of a 10% (w/v) stock solution, which can be further diluted to desired working concentrations.

Materials:

- **UFARYL DL 85** powder
- High-purity water (e.g., distilled, deionized, or Milli-Q)

- Sterile glassware (beaker, graduated cylinder)
- Magnetic stirrer and stir bar
- Heating plate
- Sterile filter (0.22 μm) and syringe (optional, for sterile applications)
- Sterile storage bottles

Protocol:

- Weighing: In a chemical fume hood, carefully weigh 10 g of **UFARYL DL 85** powder.
- Dissolving:
 - Add the powder to a beaker containing approximately 80 mL of high-purity water.
 - Place the beaker on a magnetic stirrer with a stir bar and begin stirring.
 - **UFARYL DL 85** has medium solubility which can be enhanced.^{[1][2]} To aid dissolution, gently heat the solution to approximately 40-50°C while stirring. Do not boil.
- Volume Adjustment: Once the powder is completely dissolved, remove the beaker from the heat and allow it to cool to room temperature. Transfer the solution to a 100 mL graduated cylinder and add high-purity water to bring the final volume to 100 mL.
- Sterilization (Optional): For cell culture or other sterile applications, sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile storage bottle. Do not autoclave, as this can cause precipitation and degradation of the surfactant.^[10]
- Storage: Store the 10% stock solution at room temperature in a tightly sealed container.^[1] Due to its strong hygroscopic nature, ensure the container is well-sealed to prevent absorption of moisture.^{[1][5]} Do not refrigerate, as this may cause the surfactant to precipitate.^[10]

Preparation of Working Solutions for Cell Culture Experiments

This protocol provides a general guideline for diluting the 10% stock solution for use in cell culture. The final concentration should be optimized based on the specific cell type and experimental design. As a reference, studies on Caco-2 cells have used concentrations in the range of 1 to 15 ppm ($\mu\text{g/mL}$).^[7]

Materials:

- 10% (w/v) **UFARYL DL 85** stock solution
- Sterile cell culture medium appropriate for your cell line
- Sterile serological pipettes and tubes

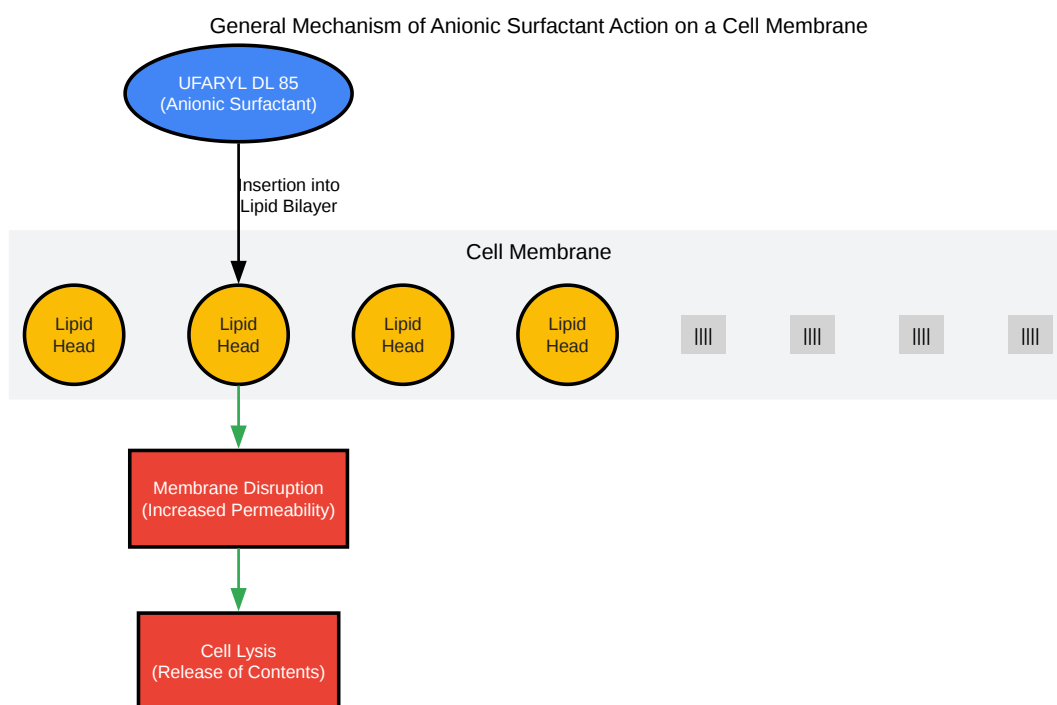
Protocol:

- Calculate Dilution: Determine the required volume of the 10% stock solution to achieve the desired final concentration in your cell culture medium.
 - Example for a 10 $\mu\text{g/mL}$ (10 ppm) working solution in 10 mL of medium:
 - 10% stock solution = 10 g/100 mL = 100 mg/mL = 100,000 $\mu\text{g/mL}$
 - Using the formula $C_1V_1 = C_2V_2$:
 - $(100,000 \mu\text{g/mL}) * V_1 = (10 \mu\text{g/mL}) * (10 \text{ mL})$
 - $V_1 = 1 \mu\text{L}$
- Dilution: In a sterile tube, add the calculated volume of the 10% **UFARYL DL 85** stock solution to the appropriate volume of pre-warmed cell culture medium.
- Mixing: Gently mix the solution by pipetting up and down or by inverting the tube.
- Application: The working solution is now ready to be added to your cell cultures.

Visualizations

Mechanism of Action: Surfactant Interaction with Cell Membrane

Anionic surfactants like **UFARYL DL 85** primarily interact with the cell membrane. Their amphipathic nature, possessing both a hydrophobic tail and a hydrophilic head, allows them to insert into the lipid bilayer. This disrupts the membrane integrity, leading to increased permeability and, at higher concentrations, cell lysis.^{[3][11]}



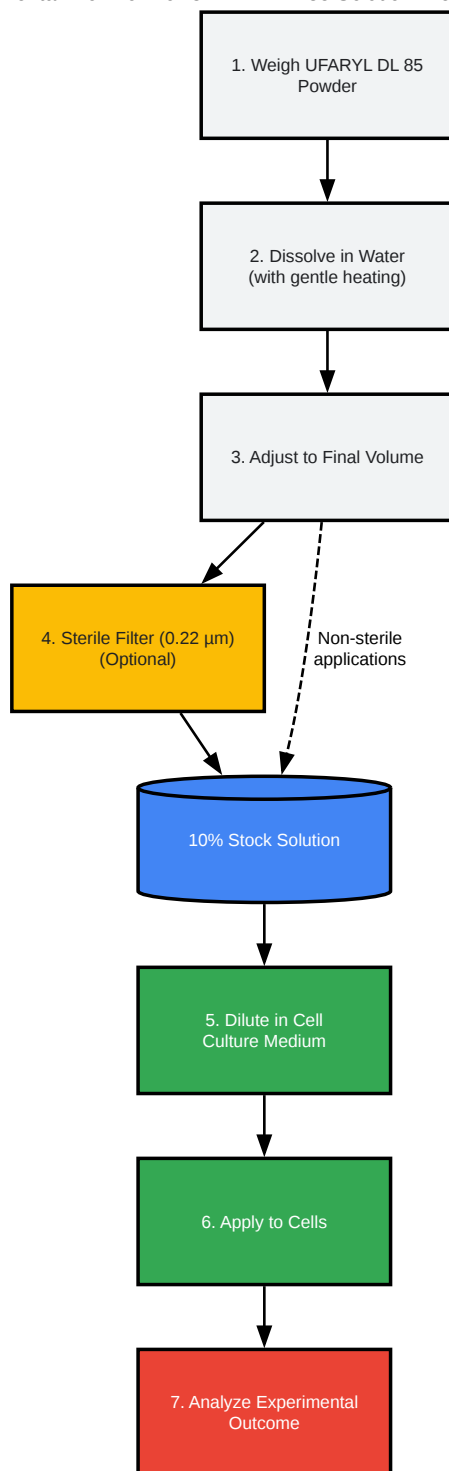
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Caption: Anionic surfactant interaction with the cell membrane.

Experimental Workflow: Preparation and Application of UFARYL DL 85 Solution

The following diagram illustrates the general workflow for preparing a **UFARYL DL 85** solution and applying it in a cell-based experiment.

Experimental Workflow for UFARYL DL 85 Solution Preparation

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Caption: Workflow for preparing and using **UFARYL DL 85** solutions.

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References

- [1. lidochem.com](https://lidochem.com) [lidochem.com]
- [2. ulprospector.com](https://ulprospector.com) [ulprospector.com]
- [3. Toxic Effects of Linear Alkylbenzene Sulfonate on Metabolic Activity, Growth Rate, and Microcolony Formation of Nitrosomonas and Nitrosospira Strains - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [4. Surfactants: physicochemical interactions with biological macromolecules - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [5. lidochem.com](https://lidochem.com) [lidochem.com]
- [6. scienceinfo.com](https://scienceinfo.com) [scienceinfo.com]
- [7. researchgate.net](https://researchgate.net) [researchgate.net]
- [8. Effect of linear alkylbenzene sulfonate on the uptake of microcystins by Brassica oleracea and Solanum tuberosum - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [9. lidochem.com](https://lidochem.com) [lidochem.com]
- [10. info.gbiosciences.com](https://info.gbiosciences.com) [info.gbiosciences.com]
- [11. biorxiv.org](https://biorxiv.org) [biorxiv.org]
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